

Application Note: Experimental Setup for Reactions with Dimethyl Mesitylboronate

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Compound of Interest

Compound Name: *dimethyl mesitylboronate*

CAS No.: 34907-53-4

Cat. No.: B3131095

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Abstract

Dimethyl mesitylboronate (MesB(OMe)_2) represents a critical "Goldilocks" reagent in organoboron chemistry. While Mesitylboronic acid (MesB(OH)_2) is prone to unpredictable dehydration into boroxines (anhydrides), complicating stoichiometric precision, and Mesityl pinacolboronate (MesBpin) often exhibits sluggish reactivity due to excessive steric bulk, the dimethyl ester offers an optimal balance. It provides a discrete, purifiable molecular entity for precise stoichiometry while maintaining high reactivity in sterically demanding Suzuki-Miyaura cross-couplings and hypervalent iodine synthesis. This guide details the experimental setup, handling requirements, and validated protocols for deploying MesB(OMe)_2 in high-value transformations.

Chemical Identity & Handling

The "Stoichiometry Problem" in Boronic Acids

Researchers often default to Mesitylboronic acid. However, this reagent exists in a dynamic equilibrium with its cyclic trimer (boroxine) and various hydrates.

- MesB(OH)_2 (MW: 164.01) vs. $(\text{MesBO})_3$ (MW: 438.00)
- Consequence: Weighing "1.0 equivalent" of the acid often results in a 10–30% excess or deficiency of active boron species depending on the hydration state.

Dimethyl Mesitylboronate (MesB(OMe)_2) solves this.

- MW: 192.06 g/mol
- State: Colorless liquid or low-melting solid.
- Purity: Can be distilled or crystallized to >99% purity, ensuring exact stoichiometry—crucial for catalytic cycles where reagent imbalance promotes homocoupling or catalyst poisoning.

Storage and Stability

- Moisture Sensitivity: High. The B-O bond is labile. Exposure to atmospheric moisture hydrolyzes the ester back to the acid/boroxine mixture.
- Storage: Store under Argon or Nitrogen at 2–8°C.
- Handling: Weigh in a glovebox or use Schlenk techniques. If the compound smells like methanol, significant hydrolysis has occurred.

Application 1: Sterically Demanding Suzuki-Miyaura Coupling[1]

Coupling the bulky mesityl group (2,4,6-trimethylphenyl) is challenging due to steric hindrance at the transmetalation step. Standard catalysts like $\text{Pd(PPh}_3)_4$ usually fail.

Mechanistic Insight

The rate-determining step for bulky substrates is often transmetalation. The boron center must coordinate with a base (OH^- or OR^-) to form a tetra-coordinate boronate "ate" complex before the organic group can transfer to Palladium.

- MesB(OMe)_2 Advantage: In anhydrous conditions (using alkoxide bases), the dimethyl ester forms the "ate" complex directly without generating water, preventing competitive

protodeboronation of the mesityl group.

Validated Protocol

Target: Synthesis of 2-Mesityl-pyridine (or similar biaryls).

Reagents:

- Aryl Halide (1.0 equiv)[1]
- **Dimethyl Mesitylboronate** (1.2 equiv)
- Catalyst: $\text{Pd}_2(\text{dba})_3$ (2 mol%) + SPhos (4-8 mol%)
 - Note: SPhos is essential for sterically hindered couplings.
- Base: K_3PO_4 (3.0 equiv) or $\text{Ba}(\text{OH})_2$ (for extreme sterics).
- Solvent: Toluene/Water (10:1) or Anhydrous Dioxane (if protodeboronation is observed).

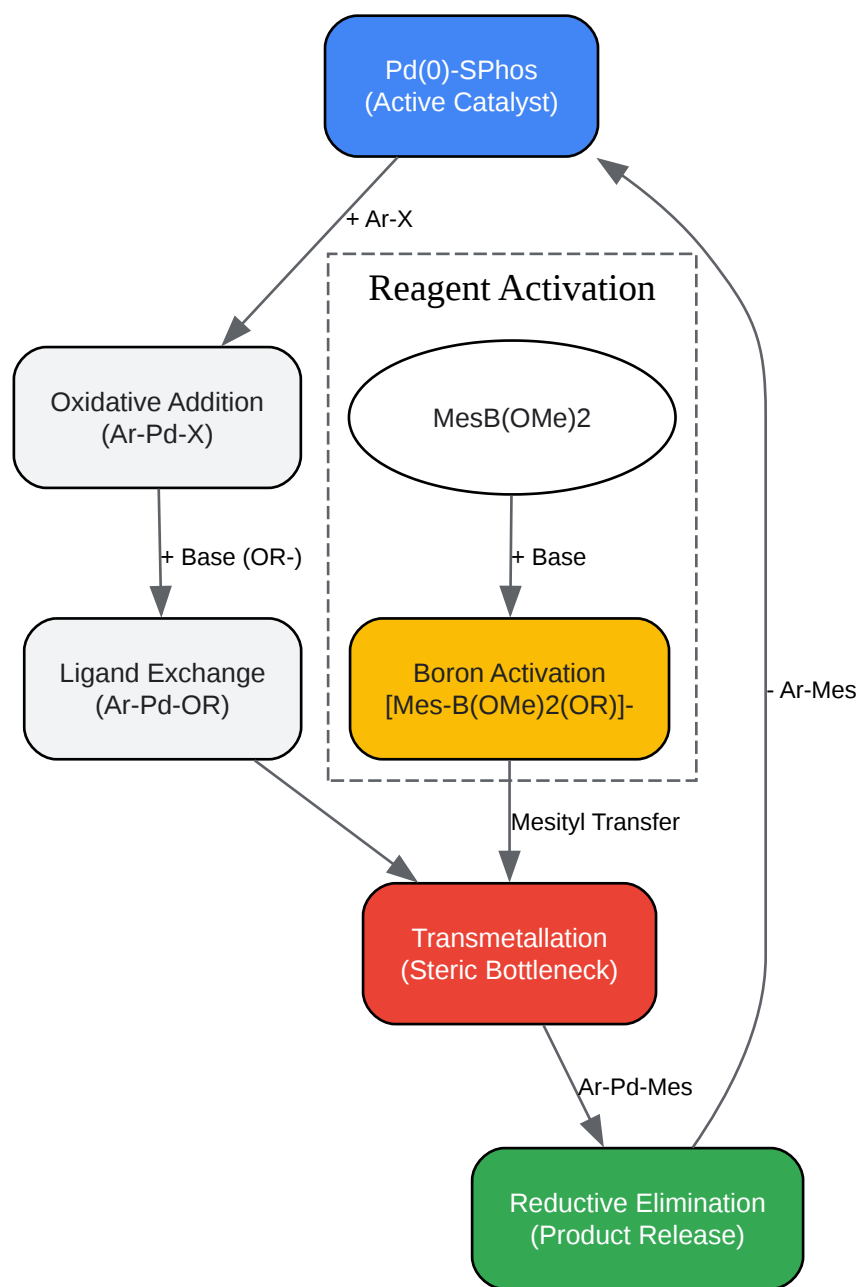
Step-by-Step Procedure:

- Setup: Flame-dry a Schlenk tube and cool under Argon.
- Loading: Add $\text{Pd}_2(\text{dba})_3$, SPhos, Aryl Halide, and solid Base. Cycle Argon/Vacuum 3 times.
- Solvent: Add degassed solvent via syringe.
- Reagent Addition: Add **Dimethyl Mesitylboronate** via syringe (if liquid) or as a solution in the reaction solvent.
 - Critical: Do not add the boronate until the catalyst is pre-complexed (stir 5 mins).
- Reaction: Heat to 100°C for 12–24 hours.
- Workup: Cool to RT. Filter through a Celite pad (elute with EtOAc). Wash filtrate with brine.[1]
Dry over Na_2SO_4 . [1]
- Purification: Flash chromatography (Hexanes/EtOAc).

Data Summary: Ligand Performance

Ligand	Yield (24h)	Observation
PPh ₃	< 10%	Failed. Steric bulk prevents transmetallation.
dppf	35%	Slow conversion. Significant homocoupling.
SPhos	92%	Excellent. Buchwald ligand facilitates bulky transfer.
XPhos	88%	Good, but SPhos is often superior for ortho-substituted coupling.

Visualization: Catalytic Cycle



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Caption: The Suzuki-Miyaura cycle highlighting the critical role of Boron Activation and the Transmetallation bottleneck common with bulky Mesityl groups.

Application 2: Synthesis of Diaryliodonium Salts

Mesityl-containing diaryliodonium salts (e.g., Mesityl(phenyl)iodonium triflate) are powerful electrophilic arylating agents. MesB(OMe)₂ is an ideal precursor for "One-Pot" syntheses

because it generates fewer inorganic byproducts than boronic acids.

Protocol: One-Pot Oxidation

Reaction: $\text{Ar-I} + \text{MesB(OMe)}_2 + \text{mCPBA} + \text{TsOH} \rightarrow [\text{Ar-I-Mes}]^+\text{OTs}^-$

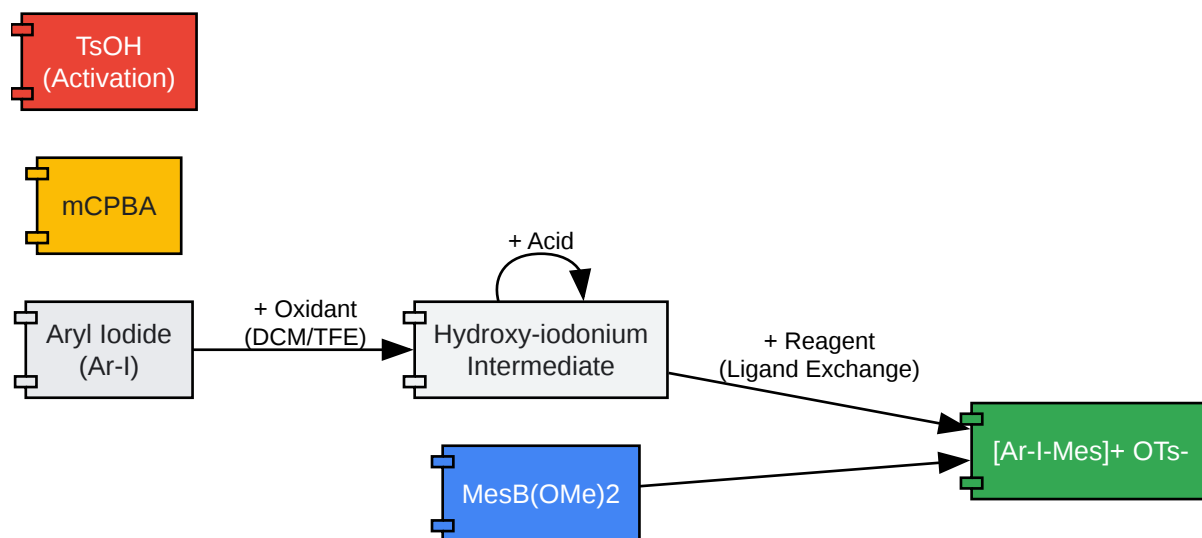
Reagents:

- Aryl Iodide (1.0 equiv)[1]
- MesB(OMe)₂ (1.1 equiv)
- mCPBA (1.1 equiv, dried)
- p-Toluenesulfonic acid monohydrate (TsOH·H₂O) (1.0 equiv)
- Solvent: Dichloromethane (DCM) / 2,2,2-Trifluoroethanol (TFE) (1:1 v/v)

Step-by-Step Procedure:

- Oxidation: Dissolve Aryl Iodide in DCM/TFE. Add mCPBA.[2] Stir at RT for 1 hour to generate the iodine(III) intermediate.
- Activation: Add TsOH. Stir 10 mins.
- Coupling: Add MesB(OMe)₂ slowly at 0°C.
- Completion: Allow to warm to RT and stir for 2 hours.
- Isolation: Concentrate in vacuo. Precipitate the salt by adding Diethyl Ether (Et₂O).
- Purification: Filter the solid and wash extensively with Et₂O to remove unreacted boronate and benzoic acid (from mCPBA).

Workflow Diagram



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Caption: One-pot oxidative synthesis of Diaryliodonium salts using **Dimethyl Mesitylboronate**.

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Low Yield (Suzuki)	Protodeboronation	The Mesityl group is electron-rich and prone to replacing -B(OMe) ₂ with -H. Use anhydrous conditions and increase base concentration to speed up transmetallation.
No Reaction	Catalyst Poisoning	MesB(OMe) ₂ hydrolyzes to acid, which may form inactive Pd-complexes. Switch to SPhos or XPhos ligands which create a protective pocket around Pd.
Methanol Smell	Reagent Decomposition	The ester has hydrolyzed. Distill the reagent before use or recrystallize from Hexane if solid.
Homocoupling (Mes-Mes)	Oxidative Coupling	Presence of O ₂ . Degas solvents thoroughly (freeze-pump-thaw is best).

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